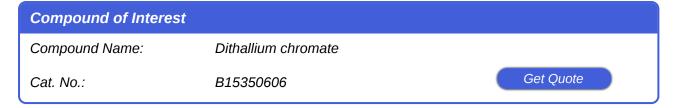


# An In-Depth Technical Guide on the Aqueous Solubility of Dithallium Chromate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility of **dithallium chromate** (Tl<sub>2</sub>CrO<sub>4</sub>), a compound of interest in various chemical and toxicological research fields. This document compiles available quantitative solubility data, outlines detailed experimental methodologies for its determination, and presents a logical workflow for solubility studies.

### **Core Data Presentation**

The solubility of **dithallium chromate** in water exhibits a positive correlation with temperature. The available quantitative data is summarized in the table below for ease of comparison.

Temperature (°C)	Solubility ( g/100 g H₂O)	Molar Solubility (mol/L)	Solubility Product Constant (Ksp)
20	0.0042	8.00 x 10 <sup>-5</sup>	-
25	-	-	8.67 x 10 <sup>-13</sup>
60	0.030	5.72 x 10 <sup>-4</sup>	-
100	0.20	3.81 x 10 <sup>-3</sup>	-



Note: The molar solubility was calculated from the solubility in g/100 g H<sub>2</sub>O assuming the density of the solution is approximately 1 g/mL. The Ksp value is reported at 25 °C, a standard temperature for such measurements.

## **Experimental Protocols**

While specific, detailed experimental protocols for the determination of **dithallium chromate** solubility are not readily available in the public domain, a robust methodology can be adapted from established procedures for other sparingly soluble salts, such as silver chromate. The following outlines two common and effective methods: gravimetric determination and spectrophotometric analysis.

### **Gravimetric Determination of Solubility**

This method involves the preparation of a saturated solution at a specific temperature and the subsequent determination of the mass of dissolved solute in a known volume of the solvent.

### Methodology:

- Preparation of Saturated Solution:
  - Add an excess amount of solid dithallium chromate to a known volume of deionized water in a sealed, temperature-controlled vessel.
  - Agitate the mixture for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. The vessel should be maintained at the desired constant temperature throughout this period.
- Sample Withdrawal and Filtration:
  - Allow the undissolved solid to settle.
  - Carefully withdraw a known volume of the supernatant liquid using a pre-heated or precooled pipette to match the equilibrium temperature, preventing precipitation or further dissolution.
  - Filter the withdrawn sample through a fine-porosity filter paper to remove any suspended solid particles.



- · Evaporation and Mass Determination:
  - Transfer the filtered saturated solution to a pre-weighed, dry evaporating dish.
  - Carefully evaporate the solvent (water) in an oven at a temperature below the decomposition temperature of dithallium chromate.
  - Once completely dry, cool the evaporating dish in a desiccator and weigh it.
  - The difference between the final and initial mass of the evaporating dish gives the mass of the dissolved dithallium chromate.
- Calculation of Solubility:
  - Calculate the solubility in g/100 mL or molarity using the mass of the dissolved solid and the initial volume of the saturated solution.

## Spectrophotometric Determination of the Solubility Product Constant (Ksp)

This method relies on the chromate ion  $(CrO_4^{2-})$  having a distinct absorbance in the visible spectrum, allowing for the determination of its concentration in a saturated solution.

#### Methodology:

- Preparation of Standard Solutions and Calibration Curve:
  - Prepare a series of standard solutions of a soluble chromate salt (e.g., potassium chromate, K<sub>2</sub>CrO<sub>4</sub>) of known concentrations.
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λmax) for the chromate ion using a UV-Vis spectrophotometer.
  - Plot a calibration curve of absorbance versus the molar concentration of the chromate ion.
- Preparation of a Saturated **Dithallium Chromate** Solution:



- Prepare a saturated solution of dithallium chromate in deionized water at a constant temperature as described in the gravimetric method.
- Analysis of the Saturated Solution:
  - Filter the saturated solution to remove any undissolved solid.
  - Measure the absorbance of the clear supernatant at the same λmax used for the calibration curve.
- Calculation of Ksp:
  - Use the calibration curve to determine the molar concentration of the chromate ion  $([CrO_4^{2-}])$  in the saturated solution.
  - Based on the dissolution equilibrium of dithallium chromate, Tl<sub>2</sub>CrO<sub>4</sub>(s) 

    ≥ 2Tl<sup>+</sup>(aq) + CrO<sub>4</sub><sup>2-</sup>(aq), the concentration of the thallium ion ([Tl<sup>+</sup>]) will be twice the concentration of the chromate ion ([Tl<sup>+</sup>] = 2[CrO<sub>4</sub><sup>2-</sup>]).
  - Calculate the solubility product constant (Ksp) using the expression: Ksp =  $[TI^+]^2[CrO_4^{2-}] = (2[CrO_4^{2-}])^2[CrO_4^{2-}] = 4[CrO_4^{2-}]^3$ .

### **Mandatory Visualizations**

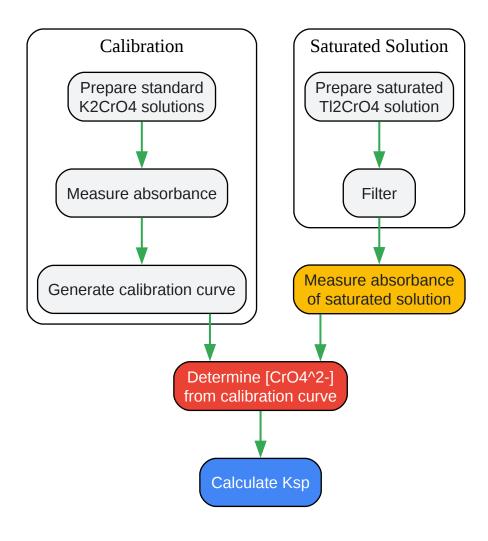
The following diagrams illustrate the logical workflow for the experimental determination of **dithallium chromate** solubility.



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Gravimetric determination workflow.





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Spectrophotometric determination workflow.

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